

Technical Whitepaper: Neochamaejasmine A – Structural Characterization and Therapeutic Potential

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Compound of Interest

Compound Name: Neochamaejasmine A

Cat. No.: B1233754

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Executive Summary

Neochamaejasmine A (NCA) is a bioactive biflavanone isolated from the roots of *Stellera chamaejasme* L. (Thymelaeaceae), a plant historically used in traditional medicine for its antiviral and antitumor properties. Structurally characterized by a unique C-3/C-3" linkage between two flavanone units, NCA has emerged as a potent therapeutic candidate in oncology.

This technical guide provides a comprehensive analysis of NCA, moving from its precise stereochemical architecture to its isolation methodologies and mechanistic impact on oncogenic signaling pathways. It is designed to serve as a foundational reference for researchers investigating natural product-based drug discovery.

Part 1: Chemical Architecture & Properties

Structural Analysis

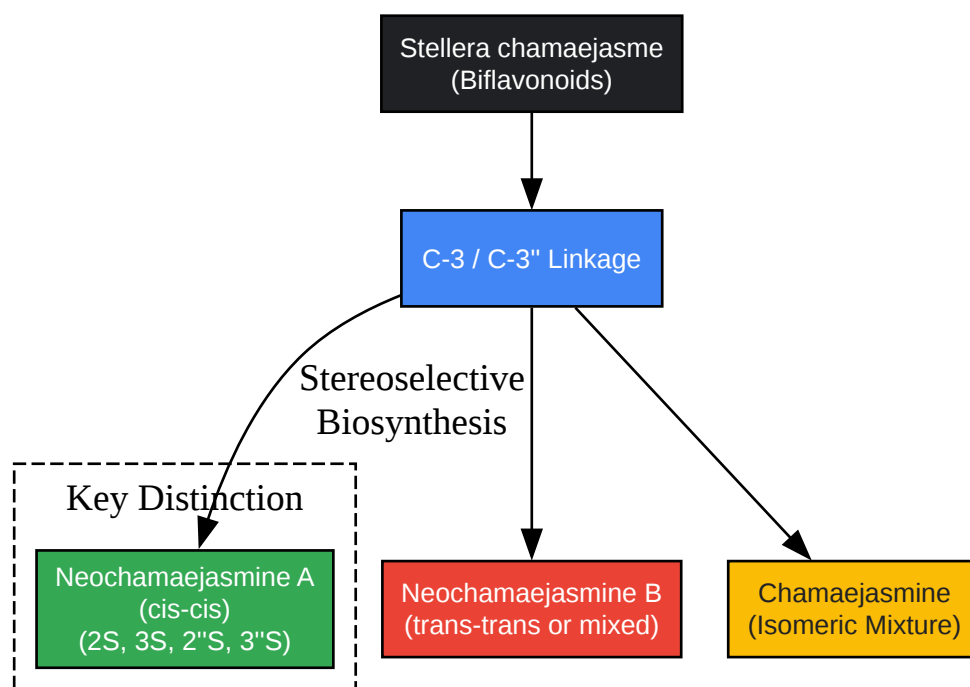
Neochamaejasmine A belongs to the biflavonoid class, specifically classified as a 3,3"-biflavanone. Unlike common biflavonoids linked via the A-ring or B-ring, NCA features a linkage between the two C-rings (heterocyclic rings) at the C-3 positions.

- Core Skeleton: Two units of 5,7,4'-trihydroxyflavanone (naringenin-like moieties).
- Linkage: C-3 to C-3'' interflavonoid bond.[\[1\]](#)[\[2\]](#)
- Stereochemistry: The biological activity of biflavanones is strictly governed by their stereochemical configuration. **Neochamaejasmine A** is the (2S, 3S, 2''S, 3''S) isomer. This cis-cis configuration distinguishes it from its isomers, such as Neochamaejasmine B and Chamaejasmine, which may possess trans or mixed configurations.

Physicochemical Data Table

Property	Specification
IUPAC Name	(2S,3S)-3-[(2S,3S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-4-oxo-2,3-dihydrochromen-3-yl]-5,7-dihydroxy-2-(4-hydroxyphenyl)-2,3-dihydrochromen-4-one
Molecular Formula	C ₃₀ H ₂₂ O ₁₀
Molecular Weight	542.49 g/mol
Appearance	Yellow amorphous powder
Solubility	Soluble in DMSO (>20 mg/mL), Methanol, Ethanol. Insoluble in water.
Stability	Stable in DMSO stock at -20°C for >1 year. Sensitive to light and alkaline pH (oxidation risk).
CAS Number	90411-13-5

Isomeric Relationships (Visualization)



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Figure 1: Hierarchical classification of C-3/C-3'' biflavanones derived from *S. chamaejasme*, highlighting the stereochemical uniqueness of **Neochamaejasmine A**.

Part 2: Biosynthesis & Isolation Protocols

Source Material

The primary source is the dried root of *Stellera chamaejasme* (Langdu).[3] The concentration of NCA varies by harvest season and geographic location, necessitating standardization via HPLC before large-scale extraction.

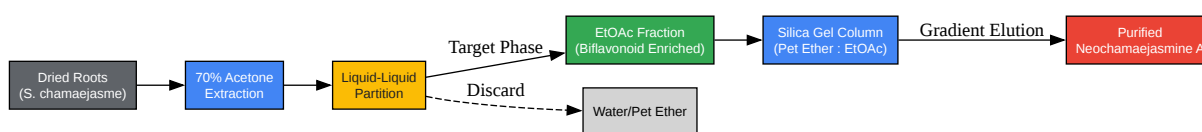
Isolation Workflow

Expert Insight: Direct extraction with high-polarity solvents often co-extracts excessive sugars and tannins. A gradient polarity approach (partitioning) is critical to enrich the flavonoid fraction before chromatography.

Step-by-Step Protocol:

- Extraction:

- Macerate 1.0 kg of dried, pulverized roots in 70% Acetone/Water (3 x 5L) at room temperature for 48 hours.
- Why: Acetone/water penetrates the cellular matrix better than pure ethanol for biflavonoids.
- Filter and concentrate under reduced pressure to obtain the crude extract.
- Liquid-Liquid Partitioning:
 - Suspend crude extract in H₂O (1L).
 - Partition sequentially with Petroleum Ether (to remove lipids/chlorophyll) and then Ethyl Acetate (EtOAc).
 - Collect the EtOAc fraction. This phase contains the majority of biflavonoids, including NCA.
- Silica Gel Chromatography:
 - Load the EtOAc fraction onto a silica gel column (200-300 mesh).
 - Mobile Phase: Elute with a gradient of Petroleum Ether : Ethyl Acetate (from 5:1 to 1:1 v/v).
 - Monitoring: Check fractions via TLC. NCA typically elutes in the mid-polarity fractions (approx. 2:1 ratio).
- Final Purification:
 - Purify NCA-rich fractions using Sephadex LH-20 (eluting with MeOH) or semi-preparative HPLC (C18 column, MeOH/H₂O gradient).



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Figure 2: Optimized isolation workflow for **Neochamaejasmine A**, prioritizing the Ethyl Acetate fraction for biflavonoid enrichment.

Part 3: Pharmacological Mechanisms

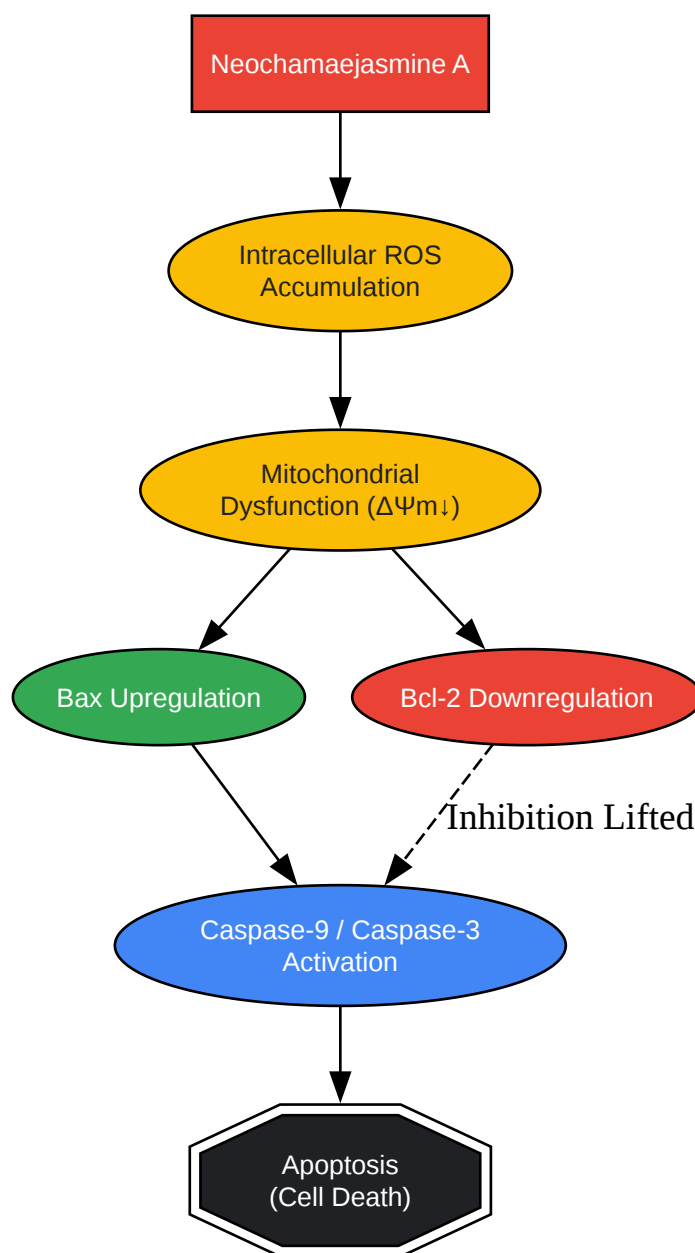
Anticancer Activity

Neochamaejasmine A exhibits significant cytotoxicity against various cancer cell lines, including HepG2 (Hepatoma), B16F10 (Melanoma), and LNCaP (Prostate).

Mechanism of Action: Mitochondrial Apoptosis

The primary mode of action is the induction of apoptosis via the intrinsic mitochondrial pathway.

- **ROS Generation:** NCA treatment triggers a rapid accumulation of Reactive Oxygen Species (ROS).
- **Mitochondrial Dysfunction:** High ROS levels lead to the collapse of the Mitochondrial Membrane Potential ($\Delta\Psi_m$).
- **Bax/Bcl-2 Modulation:** NCA upregulates the pro-apoptotic protein Bax and downregulates the anti-apoptotic protein Bcl-2.
- **Caspase Cascade:** Cytochrome c release activates Caspase-9 and subsequently Caspase-3, leading to DNA fragmentation and cell death.
- **Signaling Regulation:** NCA has been shown to modulate the ERK1/2 and JNK MAPK pathways, which are critical upstream regulators of apoptosis.



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Figure 3: Signal transduction pathway of **Neochamaejasmine A**-induced apoptosis in hepatoma and melanoma cells.

Part 4: Experimental Methodologies

Stock Solution Preparation[4]

- Solvent: Dimethyl Sulfoxide (DMSO).[4]

- Concentration: Prepare a 100 mM stock solution.
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.
- Usage: Dilute in culture medium immediately prior to use. Ensure final DMSO concentration is <0.5% to avoid solvent toxicity.

Cell Viability Assay (MTT/CCK-8)

Protocol:

- Seed HepG2 or B16F10 cells in 96-well plates (5×10^3 cells/well).
- Incubate for 24 hours.
- Treat with NCA gradient (e.g., 0, 10, 20, 40, 80 μ M) for 24-48 hours.
- Add MTT reagent (0.5 mg/mL) and incubate for 4 hours.
- Dissolve formazan crystals in DMSO and measure absorbance at 570 nm.
- Self-Validation: Include a positive control (e.g., Cisplatin) and a solvent control (0.5% DMSO).

Western Blotting for Apoptotic Markers

Target Proteins: Bax, Bcl-2, Cleaved Caspase-3, PARP. Critical Step: Use a lysis buffer containing both protease and phosphatase inhibitors (e.g., RIPA + PMSF + Na_3VO_4) to preserve phosphorylation states of MAPK proteins (p-ERK, p-JNK) if investigating upstream signaling.

References

- PubChem. (2023). Neochamaejasmin A | C₃₀H₂₂O₁₀. National Library of Medicine. [\[Link\]](#)
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- Ding, Y., et al. (2020). Neochamaejasmin A Induces Mitochondrial-Mediated Apoptosis in Human Hepatoma Cells via ROS-Dependent Activation of the ERK1/2/JNK Signaling Pathway. Oxidative Medicine and Cellular Longevity. [\[Link\]](#)

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